

Avoiding off-target effects of IT-143B in experiments

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Compound of Interest

Compound Name: IT-143B

Cat. No.: B15564318

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Technical Support for IT-143B: Data Not Available

Efforts to compile a technical support center, including troubleshooting guides and FAQs, for avoiding the off-target effects of **IT-143B** have been unsuccessful due to a lack of publicly available scientific data on the compound.

A comprehensive search for information regarding the mechanism of action, off-target effects, and experimental protocols for **IT-143B** did not yield the necessary details to create the requested content for researchers, scientists, and drug development professionals.

IT-143B is identified as a rare, higher homologue of the piericidin class, isolated from a *Streptomyces* species.^[1] It has demonstrated activity against the fungus *Aspergillus fumigatus*, the gram-positive bacterium *Micrococcus luteus*, and KB carcinoma cells.^[1] However, its broader pharmacological effects remain largely unexplored due to its limited availability.^[1] The compound is soluble in ethanol, methanol, DMF, and DMSO.^[1]

The following critical information, which is necessary to generate the requested troubleshooting guides, data tables, and diagrams, is not available in the public domain:

- Mechanism of Action: Detailed information on the specific molecular targets and signaling pathways modulated by **IT-143B** is not available.

- Off-Target Effects: There is no published data on the unintended molecular interactions or cellular effects of **IT-143B**.
- Quantitative Data: Key metrics such as binding affinities, IC50/EC50 values for both on-target and potential off-target interactions, and optimal concentration ranges for various experimental systems have not been documented in accessible literature.
- Experimental Protocols: Standardized and validated protocols for the use of **IT-143B** in different experimental models are not publicly available.

Without this foundational scientific data, it is not possible to provide specific guidance on mitigating off-target effects, troubleshoot potential experimental issues, or present quantitative data and signaling pathway diagrams as requested.

Further research and publication in peer-reviewed scientific journals are required to elucidate the pharmacological profile of **IT-143B** before such a technical support resource can be developed.

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References

- 1. bioaustralis.com [bioaustralis.com]
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